

managing exotherm in oxalyl fluoride reactions

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Compound Focus: Oxalyl fluoride

CAS No.: 359-40-0

Cat. No.: S702263

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Chemical Profile & Safety Overview

The table below summarizes the key physical properties of **oxalyl fluoride**, which are crucial for understanding and managing its reactivity [1] [2].

Property	Value
Chemical Formula	$C_2F_2O_2$ [1] [2]
Molecular Weight	94.017 g·mol ⁻¹ [1] [2]
Melting Point	-3 °C [1] [2]
Boiling Point	26.6 °C [1] [2]
Flash Point	21.9 °C [2]
Density	1.409 g·cm ³ [2]
Major Hazards	Toxic by inhalation; emits toxic fumes of F ⁻ when heated to decomposition [2]

Troubleshooting Guide & FAQs

Q1: What are the primary causes of an exothermic runaway reaction when working with oxalyl fluoride?

- **Improper Temperature Control:** The most common synthesis method involves reacting oxalyl chloride with sodium fluoride. This reaction must be maintained within a specific temperature range (-10°C to 50°C) [3]. Exceeding this range can accelerate the reaction, leading to a rapid temperature and pressure increase.
- **Water Contamination:** The presence of water can lead to hydrolysis, which may be exothermic and produce hydrogen fluoride (HF), a highly corrosive and toxic gas.
- **Scale-up Issues:** A reaction that is manageable on a small scale may produce excess heat more quickly than it can be removed when scaled up. This is a significant concern for industrial applications.

Q2: What are the immediate steps to take if a reaction becomes uncontrollably exothermic?

- **Do NOT intervene directly.** Your primary priority is immediate evacuation of all personnel from the immediate area.
- **Activate emergency procedures.** Alert others in the lab or facility and activate the fire alarm or emergency response system.
- **Isolate the area.** Close fume hood sashes if it can be done safely from a distance to contain vapors.
- **Contact emergency services.** Inform them of the chemicals involved, specifically **oxalyl fluoride** and potential HF release.

Q3: What specific engineering controls are required?

- **Primary Containment:** Always use a certified fume hood with a minimum face velocity of 100 fpm (0.5 m/s) to prevent inhalation exposure and contain spills.
- **Secondary Containment:** Perform all transfers and reactions within a secondary tray to contain any potential leaks or spills.
- **Personal Protective Equipment (PPE):** Wear appropriate chemical-resistant gloves (e.g., silver shield), a lab coat, and chemical splash goggles. A face shield and respiratory protection may be necessary for larger quantities or high-risk operations.

Experimental Protocol for Safe Synthesis

The following diagram outlines a general workflow for the synthesis of **oxalyl fluoride**, emphasizing critical control points for temperature management.

Synthesis Protocol (Based on Patent Data) [3]:

- **Objective:** To prepare **oxalyl fluoride** from oxalyl chloride and sodium fluoride while managing the exothermic reaction.
- **Reagents:** Oxalyl chloride, finely powdered sodium fluoride ($\leq 10 \mu\text{m}$ particle size), and a dry, aprotic solvent (e.g., sulfolane, acetonitrile).
- **Procedure:**
 - **Setup:** Assemble the apparatus in a fume hood. Ensure all glassware is clean and dry.
 - **Preparation:** Charge the reactor with the powdered sodium fluoride and the dry solvent.
 - **Cooling:** Begin vigorous stirring and cool the mixture to between -10°C and 0°C using a cooling bath.
 - **Addition:** Slowly add oxalyl chloride to the cooled slurry, maintaining the temperature **below 50°C** . This addition should be controlled dropwise to manage the heat release.
 - **Monitoring:** Continuously monitor the internal temperature. If the temperature approaches 50°C , pause the addition and intensify cooling.
 - **Completion:** After addition is complete, allow the reaction to stir until it stabilizes at room temperature. The **oxalyl fluoride** (boiling point 26.6°C) can be collected by distillation.

Safety Data & Emergency Preparedness

This table lists the key hazard codes and recommended safety measures [2].

Hazard Aspect	Details
Risk Codes	R23/24/25 (Toxic by inhalation, in contact with skin, and if swallowed), R34 (Causes burns), R37 (Irritating to respiratory system) [2].
Decomposition	When heated, it emits toxic fumes of fluorine compounds (F^-) [2].
Safety Focus	Use engineering controls (fume hood), avoid heat and moisture, and have specific neutralizing agents (e.g., for HF) available in the emergency response plan.

Information Gaps and Further Research

The search results revealed a scarcity of detailed, publicly available safety data sheets (SDS) or dedicated studies on the thermal hazards of **oxalyl fluoride**.

- **Consult Official SDS:** It is critical to obtain and review the full Safety Data Sheet from a commercial supplier like Alfa-Aesar or Apollo Scientific before working with this compound [4].
- **Perform Calorimetry:** For process development, conducting your own calorimetric studies (e.g., using a DSC or ARC) is highly recommended to directly measure the heat flow and potential for adiabatic runaway in your specific reaction setup.

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